

# Technical Guide: Physical Characteristics of Dibenzylamine-d10

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## Compound of Interest

Compound Name: *Dibenzylamine-d10*

Cat. No.: *B592465*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical characteristics of **Dibenzylamine-d10**. Due to the limited availability of experimental data for the deuterated compound, this guide also includes data for the non-deuterated analog, Dibenzylamine, and discusses the anticipated effects of deuterium substitution on its physical properties. Detailed experimental protocols for determining these characteristics are also provided.

## Introduction to Dibenzylamine-d10

**Dibenzylamine-d10** is the isotopically labeled form of Dibenzylamine where ten hydrogen atoms on the two phenyl rings have been replaced with deuterium. This substitution is of significant interest in pharmaceutical research, particularly in studies involving metabolic fate, reaction mechanisms, and as an internal standard in quantitative analysis. The replacement of hydrogen with deuterium can influence the physical and chemical properties of a molecule due to the kinetic isotope effect.

## Quantitative Data Presentation

The following table summarizes the available physical data for **Dibenzylamine-d10** and its non-deuterated counterpart. It is important to note that experimentally determined values for the melting point, boiling point, density, and solubility of **Dibenzylamine-d10** are not readily available in the public domain. The values for the non-deuterated form are provided for comparison, along with the theoretically expected impact of deuteration.

Physical Property	Dibenzylamine-d10 (C <sub>14</sub> D <sub>10</sub> H <sub>5</sub> N)	Dibenzylamine (C <sub>14</sub> H <sub>15</sub> N)	Expected Impact of Deuteration
CAS Number	923282-09-1[1][2]	103-49-1[3][4]	N/A
Molecular Formula	C <sub>14</sub> D <sub>10</sub> H <sub>5</sub> N[2]	C <sub>14</sub> H <sub>15</sub> N[3][4]	Increased mass
Molecular Weight	207.183 g/mol [1][2]	197.28 g/mol [3][5]	Increased molecular weight
Melting Point	Data not available	-26 °C[3][4][6]	Minor change expected
Boiling Point	Data not available	300 °C (with some decomposition)[3][6] [7]	Minor change expected
Density	Data not available	1.026 g/mL at 25 °C[3] [4][6]	Expected to be slightly higher
Water Solubility	Data not available	0.05 g/L at 20 °C[3]	May be slightly altered[8]

#### Note on the Impact of Deuteration:

- **Molecular Weight:** The increase in molecular weight is a direct result of replacing ten protium atoms (<sup>1</sup>H) with ten deuterium atoms (<sup>2</sup>H).
- **Density:** As density is mass per unit volume and the molecular volume is not expected to change significantly, the increased mass should result in a slightly higher density for **Dibenzylamine-d10** compared to Dibenzylamine[9].
- **Melting and Boiling Points:** The substitution of hydrogen with deuterium can lead to subtle changes in intermolecular forces, which may slightly alter the melting and boiling points. However, these changes are generally minor.
- **Solubility:** Deuteration can sometimes lead to a slight increase in the hydrophilicity of a molecule, which could marginally increase its solubility in water[8].

## Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physical characteristics of **Dibenzylamine-d10**.

### Determination of Melting Point

The melting point can be determined using a capillary melting point apparatus.

Procedure:

- A small, finely powdered sample of **Dibenzylamine-d10** is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady rate of 1-2 °C per minute.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range[10][11][12][13][14].

### Determination of Boiling Point

The boiling point can be determined using a micro boiling point or distillation method.

Procedure (Micro Method):

- A small volume (a few milliliters) of **Dibenzylamine-d10** is placed in a small test tube.
- A capillary tube, sealed at one end, is placed open-end-down into the test tube.
- The test tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling point oil.
- The sample is heated until a rapid and continuous stream of bubbles emerges from the capillary tube.

- The heat is then removed, and the apparatus is allowed to cool.
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point[15][16][17][18].

## Determination of Density

The density of liquid **Dibenzylamine-d10** can be determined using a pycnometer or a digital density meter.

Procedure (Pycnometer):

- The mass of a clean, dry pycnometer is accurately measured.
- The pycnometer is filled with **Dibenzylamine-d10**, ensuring no air bubbles are present.
- The mass of the filled pycnometer is measured.
- The volume of the pycnometer is determined by repeating the procedure with a reference liquid of known density, such as water.
- The density of **Dibenzylamine-d10** is calculated by dividing the mass of the sample by its volume[19][20][21].

## Determination of Solubility

The aqueous solubility of **Dibenzylamine-d10** can be determined using the shake-flask method.

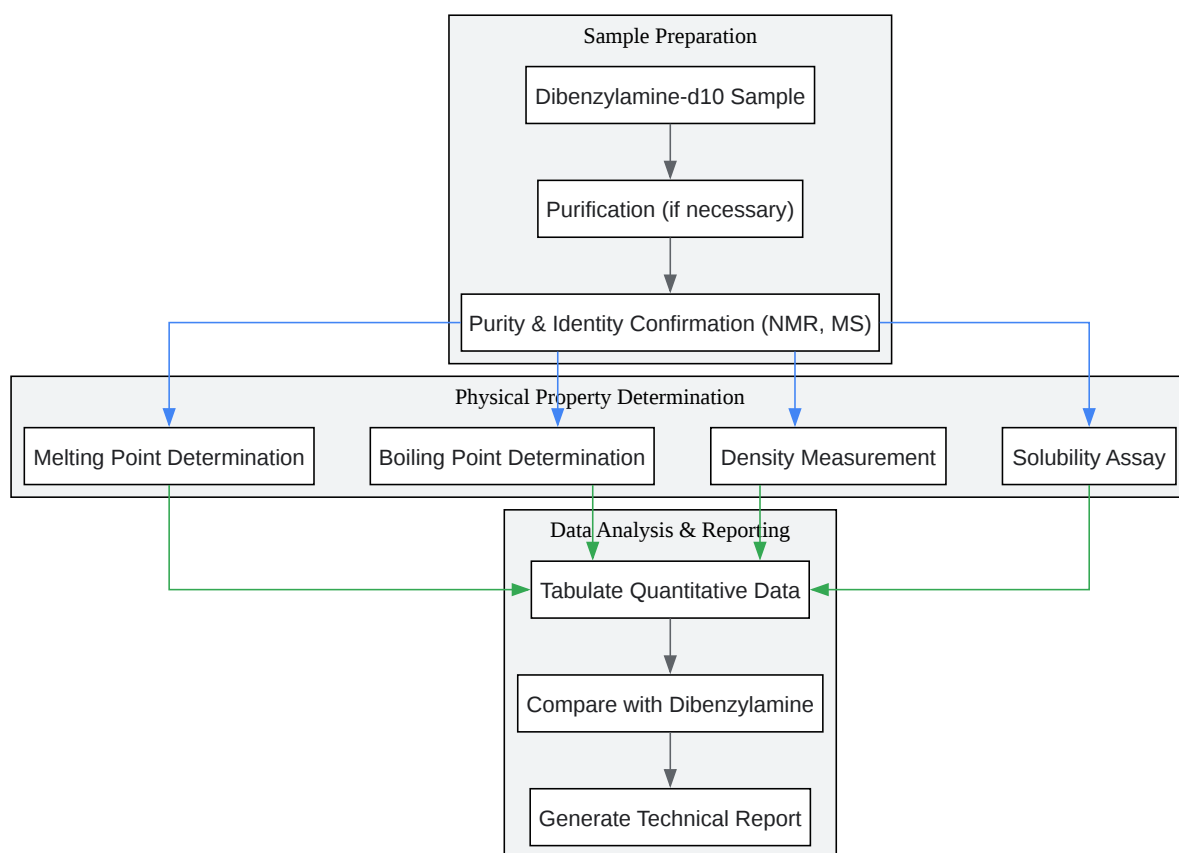
Procedure:

- An excess amount of **Dibenzylamine-d10** is added to a known volume of water in a flask.
- The flask is sealed and agitated in a constant temperature water bath until equilibrium is reached (typically 24-48 hours).
- The solution is then filtered to remove the undissolved solid.

- The concentration of **Dibenzylamine-d10** in the saturated solution is determined using a suitable analytical technique, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC)[[22](#)].

## Logical Workflow Diagram

The following diagram illustrates the logical workflow for the characterization of the physical properties of **Dibenzylamine-d10**.



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Caption: Workflow for Physical Characterization of **Dibenzylamine-d10**.

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